

Sodium tert-Butoxide: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: 2-Methylpropan-2-olate

Cat. No.: B8740672

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Sodium tert-butoxide (t-BuONa) is a cornerstone of modern organic synthesis, prized for its potent basicity and utility in a wide array of chemical transformations. This technical guide provides an in-depth examination of its core physicochemical properties, offering valuable data and experimental context for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental physicochemical characteristics of sodium tert-butoxide are summarized in the table below, providing a quick reference for its key properties.

Property	Value
Chemical Formula	C ₄ H ₉ NaO
Molecular Weight	96.10 g/mol
Appearance	White to off-white crystalline powder
Melting Point	180 °C (decomposes)
Boiling Point	Decomposes
Density	0.929 g/cm ³
Solubility	Soluble in tetrahydrofuran (THF) and diethyl ether. Reacts with water and alcohols.
pKa of Conjugate Acid (tert-Butanol)	Approximately 16.54

Experimental Protocols

Accurate determination of the properties of sodium tert-butoxide is critical for its effective use. The following outlines standard methodologies for key quality control assessments.

1. Assay (Titration)

The purity of sodium tert-butoxide is typically determined by acid-base titration.

- Principle: A known weight of sodium tert-butoxide is dissolved in a suitable anhydrous solvent and titrated with a standardized acid solution. The endpoint is detected using a visual indicator or potentiometrically.
- Apparatus: Analytical balance, burette, volumetric flask, magnetic stirrer, pH meter (for potentiometric titration).
- Reagents:
 - Sodium tert-butoxide sample
 - Anhydrous, aprotic solvent (e.g., tetrahydrofuran)
 - Standardized hydrochloric acid (HCl) solution (e.g., 0.5 M in isopropanol)
 - Indicator (e.g., thymol blue) or a pH electrode
- Procedure:
 - Accurately weigh approximately 0.5 g of the sodium tert-butoxide sample and transfer it to a clean, dry flask.
 - Add 50 mL of anhydrous tetrahydrofuran to dissolve the sample.
 - Add a few drops of thymol blue indicator.
 - Titrate the solution with the standardized HCl solution until the color of the indicator changes from yellow to blue.

- Record the volume of the titrant used.
- The assay is calculated using the following formula: $\% \text{ Assay} = (V * M * 96.10) / (W * 1000) * 100$ Where:
 - V = Volume of HCl solution used (mL)
 - M = Molarity of the HCl solution (mol/L)
 - 96.10 = Molecular weight of sodium tert-butoxide (g/mol)
 - W = Weight of the sample (g)

2. Solubility Determination

The solubility of sodium tert-butoxide in various organic solvents is a key parameter for its application in synthesis.

- Principle: A saturated solution of sodium tert-butoxide is prepared in a specific solvent at a controlled temperature. The concentration of the dissolved solute is then determined gravimetrically or by titration.
- Apparatus: Constant temperature bath, analytical balance, filtration apparatus, volumetric flasks.
- Procedure:
 - Add an excess amount of sodium tert-butoxide to a known volume of the desired solvent in a sealed flask.
 - Equilibrate the mixture in a constant temperature bath with continuous stirring for a set period (e.g., 24 hours) to ensure saturation.
 - Carefully filter a known volume of the supernatant to remove any undissolved solid.
 - Evaporate the solvent from the filtered solution under reduced pressure and weigh the remaining solid residue.

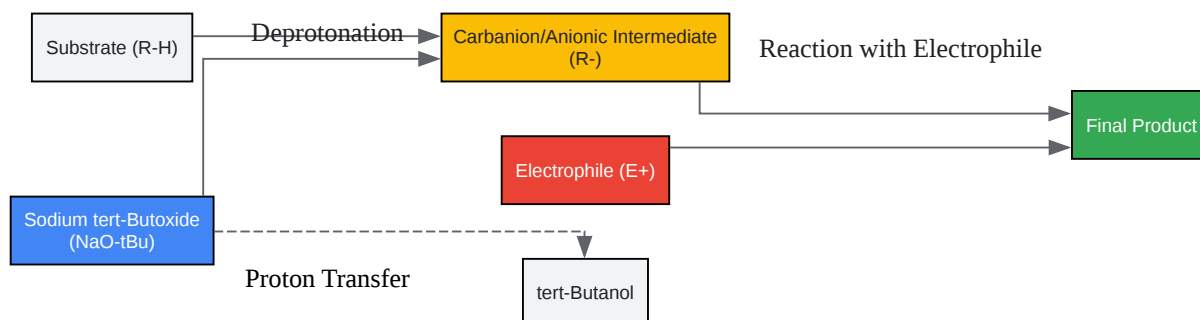
- Alternatively, the concentration of the dissolved sodium tert-butoxide can be determined by titration as described in the assay protocol.
- The solubility is then expressed in g/100 mL or mol/L.

Chemical Reactivity and Applications

Sodium tert-butoxide's utility stems from its character as a strong, non-nucleophilic base. This property is leveraged in numerous organic reactions.

Logical Flow of Base-Mediated Deprotonation

The primary function of sodium tert-butoxide in organic synthesis is to act as a strong base to deprotonate a substrate, generating a reactive intermediate. This process is fundamental to many carbon-carbon bond-forming reactions and elimination reactions.

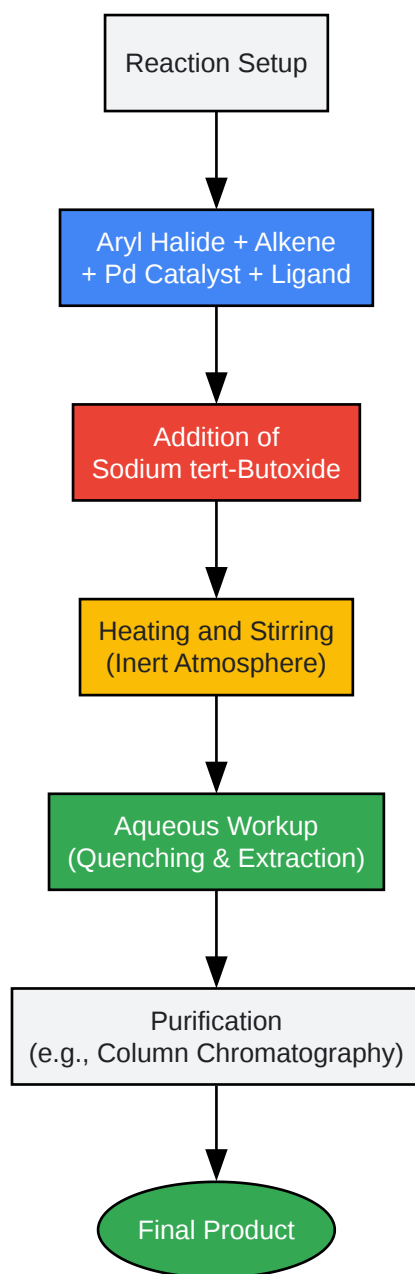


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Caption: Workflow of a typical base-mediated reaction using sodium tert-butoxide.

Experimental Workflow for a Heck Coupling Reaction

A common application of sodium tert-butoxide is in palladium-catalyzed cross-coupling reactions, such as the Heck reaction, where it serves as the base.



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Caption: Generalized experimental workflow for a Heck coupling reaction.

Safety Information

Sodium tert-butoxide is a hazardous chemical and requires careful handling.

- Hazards: Flammable solid, causes severe skin burns and eye damage, may cause respiratory irritation. It reacts violently with water.

- Precautions: Handle under an inert atmosphere (e.g., nitrogen or argon). Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Keep away from heat, sparks, and open flames. Store in a cool, dry, and well-ventilated area away from incompatible materials such as water, acids, and oxidizing agents.
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